

# 1-Ethoxyhexane in detergents and cleaning products

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: 1-Ethoxyhexane

CAS No.: 5756-43-4

Cat. No.: S574568

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## Chemical Identification and Properties

**1-Ethoxyhexane**, also known as ethyl hexyl ether, is an organic compound with the molecular formula  $C_8H_{18}O$  [1] [2]. It is classified as a non-ionic surfactant [3].

### Molecular Structure & Identifiers

Property	Value
CAS Number	5756-43-4 [4] [1] [5]
IUPAC Name	1-ethoxyhexane [1]
Molecular Formula	$C_8H_{18}O$ [4] [1] [5]
Molecular Weight	130.23 g/mol [4] [1] [5]
SMILES	CCCCCOCC [1]
InChI Key	ZXHQLEQLZPJIFG-UHFFFAOYSA-N [1]

### Physical and Thermodynamic Properties

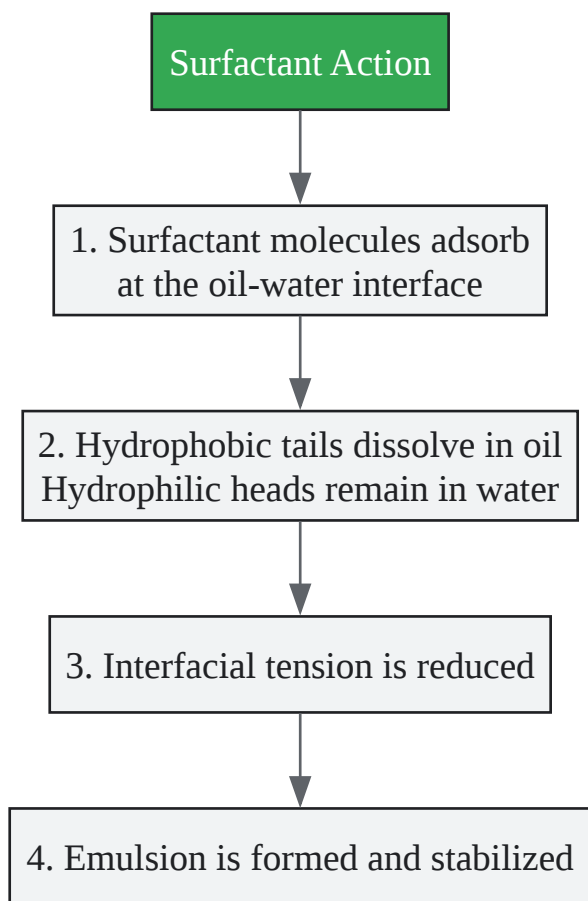
Property	Value	Source / Notes
Boiling Point	135.5 °C [1]	
Melting Point	-94 °C [5] [2]	Estimate
Density	0.772 - 0.7722 g/cm <sup>3</sup> [5] [2]	
Refractive Index	1.4008 - 1.404 [5] [1]	
Flash Point	31.2 °C [2]	
Vapor Pressure	9.52 mmHg @ 25°C [2]	
LogP	2.603 [6]	Partition coefficient (n-octanol/water)

## Surfactant Function and Broader Context

**1-Ethoxyhexane** is identified as a **non-ionic surfactant** due to its molecular structure, which contains an ether oxygen as a hydrophilic (water-attracting) group and a hexyl chain as a hydrophobic (water-repelling) group [3]. This structure allows it to lower surface tension and act as an emulsifying or dispersing agent [3] [1].

The available search results do not specifically link **1-Ethoxyhexane** to commercial detergent formulations. The cleaning industry primarily uses other, high-volume non-ionic surfactants like **alcohol ethoxylates (AE)**, which are also based on ethylene oxide [7] [8].

The following diagram illustrates the general mechanism of how a molecule like **1-Ethoxyhexane** functions as a surfactant at the interface of water and oil.



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## Safety and Handling

Although a full safety profile is not available, basic precautions should be followed when handling **1-Ethoxyhexane** in a laboratory setting [4]:

- **Personal Protection:** Wear tightly fitting safety goggles, chemical-impermeable gloves, and fire-resistant impervious clothing [4].
- **Ventilation:** Ensure adequate ventilation and use spark-proof tools to prevent ignition, as the liquid is flammable [4].
- **First Aid:** If inhaled, move the victim to fresh air. If on skin, wash with soap and plenty of water. In case of eye contact, rinse with pure water for at least 15 minutes. For all cases, consult a doctor [4].

## Guidance for Further Research

To find the specific application and protocol information you need, you may consider these approaches:

- **Search specialized databases** like SciFinder or Reaxys using the CAS Number (5756-43-4) to find journal articles or patents that detail its use in formulations.
- **Review the scientific literature** on similar small-molecule ethers to see if their application protocols can be adapted.
- **Contact chemical suppliers** listed for this compound (e.g., in [5]) to inquire about technical data sheets or application notes.

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## References

1. Buy 1-Ethoxyhexane | 5756-43-4 [smolecule.com]
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**Address:** Ontario, CA 91761, United States

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